

CP 93129 dihydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: CP 93129 dihydrochloride

Cat. No.: B15615126 Get Quote

Technical Support Center: CP 93129 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **CP 93129 dihydrochloride** in experimental settings. Below you will find solubility data, detailed protocols for solution preparation, troubleshooting guides for common issues, and diagrams illustrating its signaling pathway and experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **CP 93129 dihydrochloride**?

A1: **CP 93129 dihydrochloride** is a potent and highly selective agonist for the serotonin 1B receptor (5-HT1B). Its activation of these receptors can lead to various cellular responses, including the inhibition of neurotransmitter release.

Q2: What are the recommended storage conditions for CP 93129 dihydrochloride?

A2: For long-term stability, the solid powder form of **CP 93129 dihydrochloride** should be stored at 4°C, sealed, and protected from moisture and light.[1] Once dissolved into a stock solution, it is recommended to store it in aliquots at -80°C for up to one year.[2]

Q3: Can I use a solvent other than DMSO or water?



A3: While DMSO and water are the most commonly reported and recommended solvents, some in vivo studies have used saline (0.9% NaCl) to dissolve similar compounds for injection.

[3] However, the solubility in saline has not been explicitly quantified for **CP 93129 dihydrochloride**. It is crucial to ensure complete dissolution and compatibility with your experimental model.

Solubility Data

The solubility of **CP 93129 dihydrochloride** in commonly used laboratory solvents is summarized below. This data is critical for preparing accurate and effective stock solutions.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	28.82
Water	100	28.82

Data sourced from multiple suppliers. The molecular weight of **CP 93129 dihydrochloride** is 288.18 g/mol .

Experimental Protocols Protocol 1: Preparation of a 100 mM Stock Solution in

DMSO

This protocol outlines the steps to prepare a high-concentration stock solution of **CP 93129 dihydrochloride** in DMSO.

Materials:

- CP 93129 dihydrochloride powder
- Anhydrous dimethyl sulfoxide (DMSO)
- · Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes



- Vortex mixer
- Water bath sonicator

Procedure:

- Equilibration: Allow the vial of CP 93129 dihydrochloride powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of CP 93129 dihydrochloride powder and transfer it to the sterile vial. For example, to prepare 1 mL of a 100 mM solution, use 28.82 mg of the compound.
- Solvent Addition: Add the calculated volume of DMSO to the vial. For 28.82 mg of the compound, add 1 mL of DMSO.
- Dissolution:
 - Cap the vial tightly and vortex for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the vial in a water bath for 10-15 minutes. Sonication is recommended to aid dissolution.
 - Visually confirm that the solution is clear and all solid has dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C.

Protocol 2: Preparation of a 10 mM Working Solution in Aqueous Buffer (e.g., PBS) for In Vitro Assays

This protocol describes the dilution of a DMSO stock solution into an aqueous buffer for use in cell-based assays.

Materials:



- 100 mM CP 93129 dihydrochloride in DMSO (from Protocol 1)
- Sterile Phosphate-Buffered Saline (PBS) or other desired aqueous buffer
- Sterile microcentrifuge tubes

Procedure:

- Thawing: Thaw a single aliquot of the 100 mM DMSO stock solution at room temperature.
- Dilution: In a sterile tube, perform a 1:10 serial dilution by adding 10 μL of the 100 mM stock solution to 90 μL of the desired aqueous buffer.
- Mixing: Gently vortex the tube to ensure the solution is homogeneous.
- Final Dilution and Use: This 10 mM working solution can then be further diluted into your cell culture medium to achieve the final desired experimental concentration. It is crucial to ensure the final concentration of DMSO in the cell culture is less than 0.5% to avoid cytotoxicity.[4]
 For example, a 1:1000 dilution of the 10 mM working solution will result in a final concentration of 10 μM with a DMSO concentration of 0.01%.
- Stability: Aqueous working solutions should be prepared fresh on the day of use.

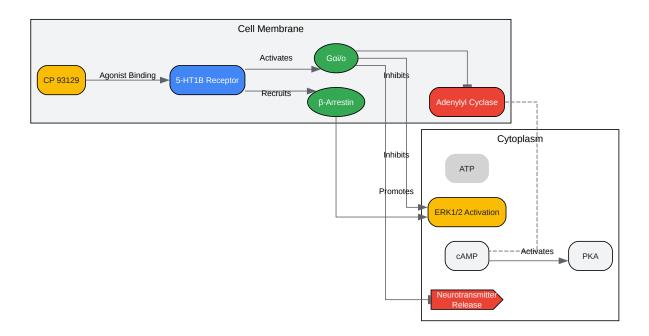
Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
Compound will not fully dissolve in DMSO or water.	- Insufficient mixing or sonication The solution is supersaturated (concentration is too high) The quality of the solvent is poor (e.g., contains water).	- Increase vortexing time Use a water bath sonicator for 15-30 minutes.[2]- Gently warm the solution in a 37°C water bath Ensure you are not exceeding the maximum solubility (100 mM) Use fresh, anhydrous DMSO.
Precipitate forms when diluting the DMSO stock solution into an aqueous buffer.	- The compound has lower solubility in the aqueous buffer The dilution was performed too rapidly, causing the compound to crash out of solution.	- Perform the dilution in a stepwise manner to avoid rapid changes in solvent composition.[4]- Pre-warm the aqueous buffer to 37°C before adding the DMSO stock solution Consider using a cosolvent like PEG300 or Tween 80 for in vivo preparations, though this may affect in vitro experiments.[2]
Inconsistent experimental results.	- Instability of the compound in the working solution Repeated freeze-thaw cycles of the stock solution.	- Always prepare fresh working solutions from the stock solution on the day of the experiment Ensure stock solutions are properly aliquoted to avoid multiple freeze-thaw cycles.

Visualizations 5-HT1B Receptor Signaling Pathway



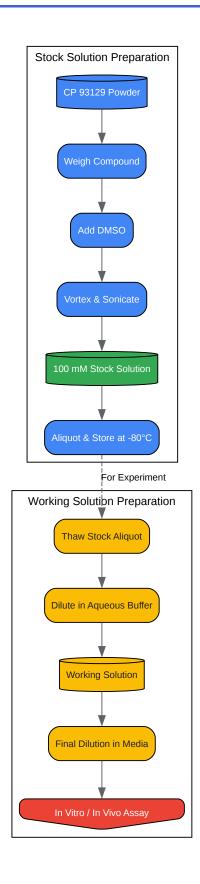


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Caption: 5-HT1B receptor activation by CP 93129 inhibits adenylyl cyclase and neurotransmitter release.

Experimental Workflow for Solution Preparation





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Caption: Workflow for preparing CP 93129 dihydrochloride stock and working solutions.



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